

4-Fluoro-3-methoxybenzaldehyde material safety data sheet (MSDS)

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Compound of Interest

Compound Name: 4-Fluoro-3-methoxybenzaldehyde

Cat. No.: B144112

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An In-depth Technical Guide on the Material Safety of **4-Fluoro-3-methoxybenzaldehyde**

This technical guide provides a comprehensive overview of the material safety data for **4-Fluoro-3-methoxybenzaldehyde** (CAS No: 128495-46-5), designed for researchers, scientists, and professionals in drug development. The information is compiled from various safety data sheets to ensure a thorough understanding of the substance's hazards, handling procedures, and emergency protocols.

Chemical Identification and Properties

4-Fluoro-3-methoxybenzaldehyde is a solid organic compound. Its fundamental identification and physicochemical properties are summarized below.

Table 1: Chemical Identifiers

Identifier	Value
IUPAC Name	4-fluoro-3-methoxybenzaldehyde [1]
CAS Number	128495-46-5 [1] [2] [3]
Molecular Formula	C ₈ H ₇ FO ₂ [1] [2] [3]
Molecular Weight	154.14 g/mol [1] [3]
Synonyms	FC ₆ H ₃ (OCH ₃)CHO
InChI Key	NALVGTOMKSFKFFV-UHFFFAOYSA-N [1]

| SMILES | COC1=C(C=CC(=C1)C=O)F[\[1\]](#) |

Table 2: Physicochemical Properties

Property	Value
Physical Form	Solid
Appearance	Off-white [4]
Melting Point	58-62 °C [5]
Boiling Point	93 °C @ 4.5 Torr [6]
Flash Point	Not applicable

| Density | 1.192 g/cm³ (Predicted)[\[6\]](#) |

Hazard Identification and GHS Classification

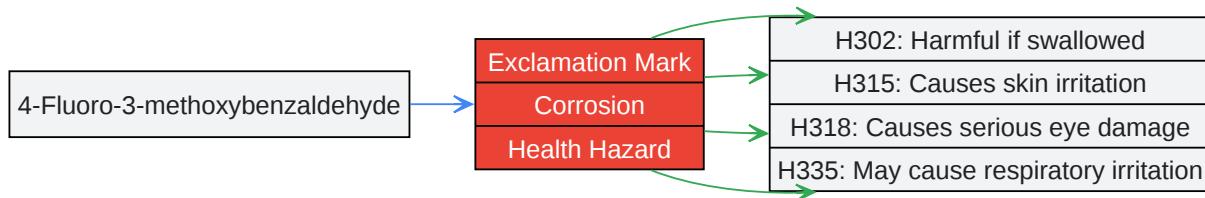
The compound is classified as hazardous under the Globally Harmonized System (GHS). The signal word for this chemical is Danger.[\[2\]](#)

Table 3: GHS Hazard Classification

Classification	Code	Description
Acute Toxicity (Oral)	H302	Harmful if swallowed [1] [2]
Skin Corrosion/Irritation	H315	Causes skin irritation [1] [2]
Serious Eye Damage/Irritation	H318	Causes serious eye damage [1]

| Specific Target Organ Toxicity (Single Exposure) | H335 | May cause respiratory irritation[\[1\]](#)[\[2\]](#)

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GHS Hazard Profile for the Compound.

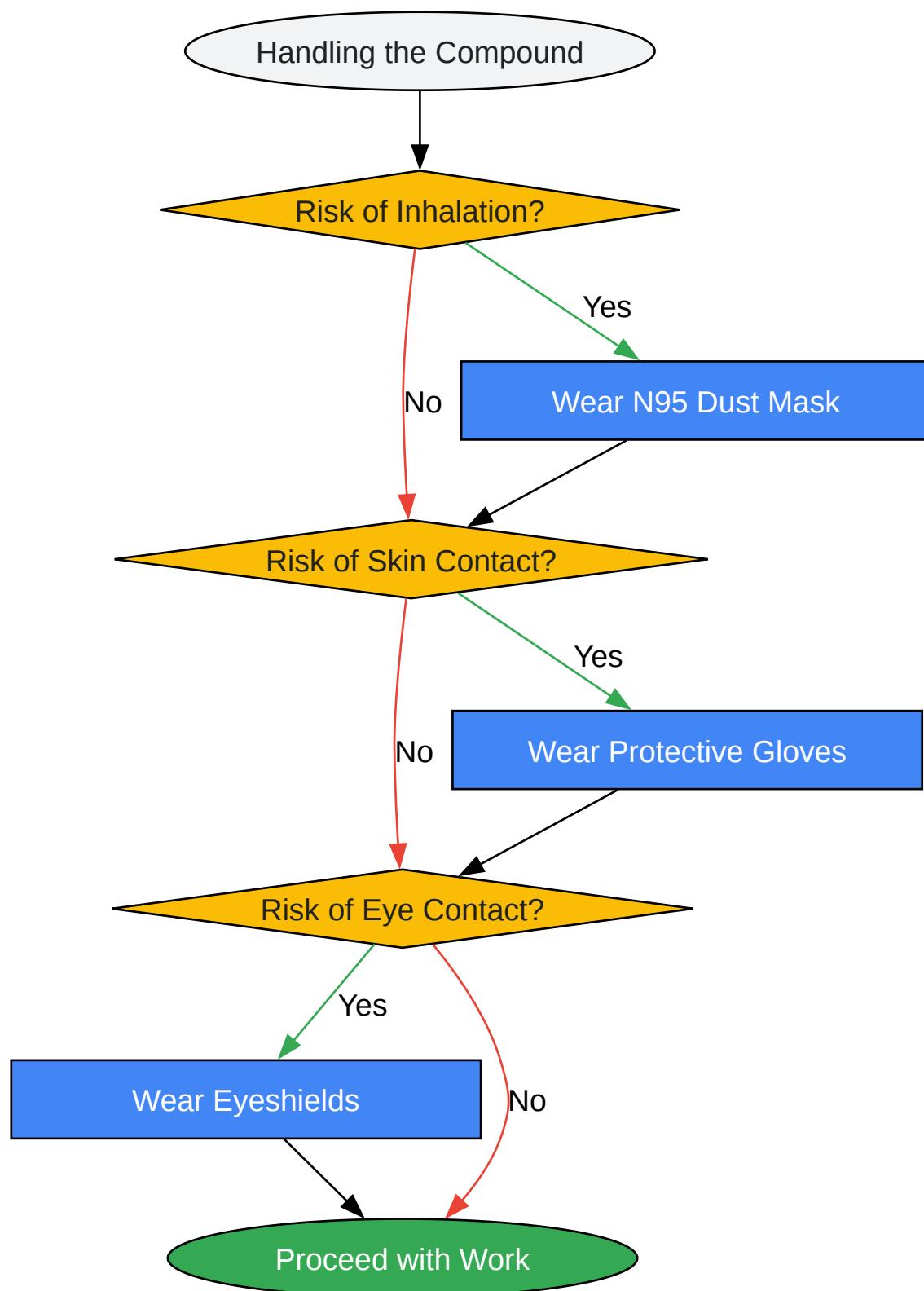
Safe Handling and Personal Protective Equipment (PPE)

Strict adherence to precautionary measures is essential when handling this compound.

Table 4: Precautionary Statements

Type	Code	Statement
Prevention	P261	Avoid breathing dust/fume/gas/mist/vapour s/spray.[2]
	P264	Wash skin thoroughly after handling.[2]
	P280	Wear protective gloves/protective clothing/eye protection/face protection.[2]
Response	P301 + P312	IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell.
	P302 + P352	IF ON SKIN: Wash with plenty of water.
	P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[2]
Storage	P405	Store locked up.[2][7]
	P403 + P233	Store in a well-ventilated place. Keep container tightly closed.[7]

| Disposal | P501 | Dispose of contents/container to an approved waste disposal plant.[7] |

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Recommended PPE Selection Workflow.

Emergency and First Aid Procedures

Immediate and appropriate first aid is critical in case of exposure.

Table 5: First Aid Measures

Exposure Route	First Aid Instructions
Inhalation	Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician. [2] [4]
Skin Contact	Wash off with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation occurs. [4] [7]
Eye Contact	Rinse cautiously and thoroughly with water for at least 15 minutes, holding eyelids apart. Immediately seek medical attention. [2] [4]

| Ingestion | Do NOT induce vomiting. Rinse mouth with water. Call a poison control center or doctor for treatment advice.[\[4\]](#) |

In case of a fire, use water spray, carbon dioxide (CO₂), or dry chemical extinguishers.[\[4\]](#)
Firefighters should wear full protective gear and self-contained breathing apparatus.[\[4\]](#)

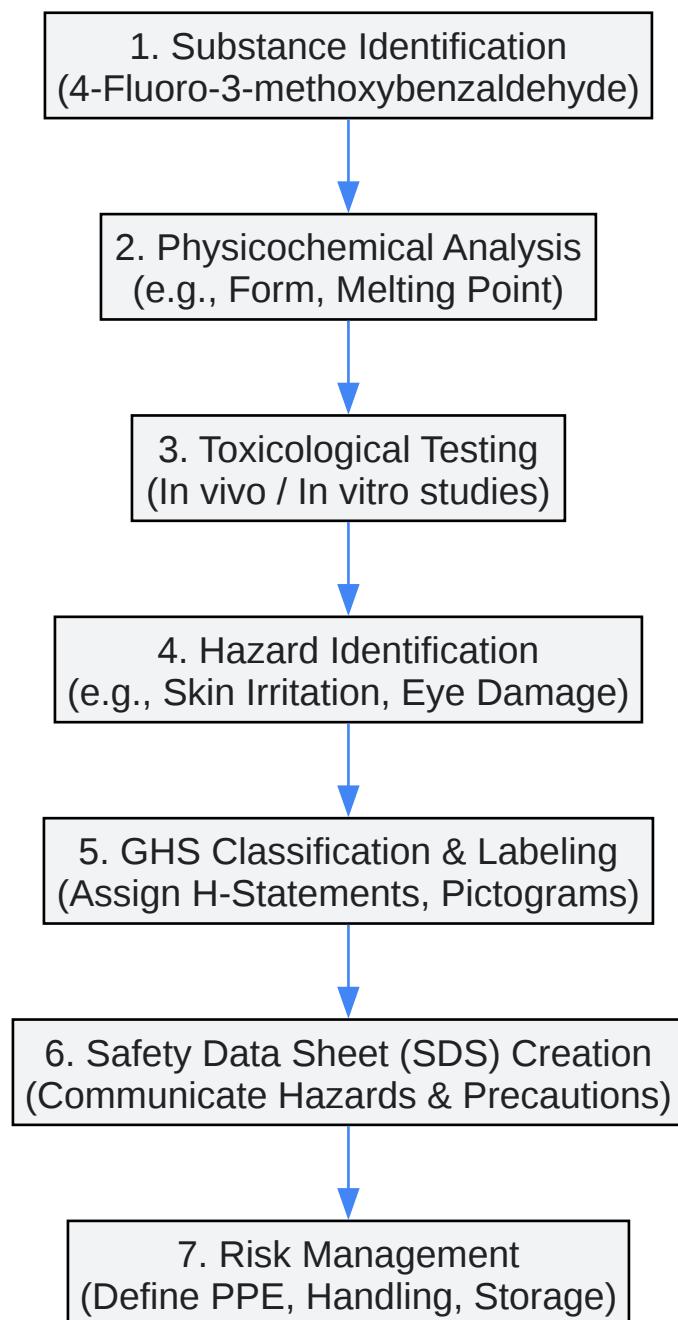
Experimental Protocols and Toxicological Information

The available safety data sheets classify the hazards of **4-Fluoro-3-methoxybenzaldehyde** based on standard toxicological assessments. However, these documents do not provide detailed experimental protocols (e.g., specific OECD guideline studies) or quantitative toxicity data such as LD₅₀ or LC₅₀ values. The classifications imply the following toxicological endpoints:

- Acute Oral Toxicity: The substance is harmful if ingested.
- Skin Irritation: Causes irritation upon dermal contact.

- Serious Eye Damage: Poses a significant risk of serious damage to the eyes.
- Respiratory Tract Irritation: Inhalation of dust may cause irritation to the respiratory system.

The process for determining such hazards typically follows a structured workflow.



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General Workflow for Chemical Hazard Assessment.

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